

Padnarsertib non-Hodgkin lymphoma NHL studies

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Compound Focus: Padnarsertib

CAS No.: 1643913-93-2

Cat. No.: S531886

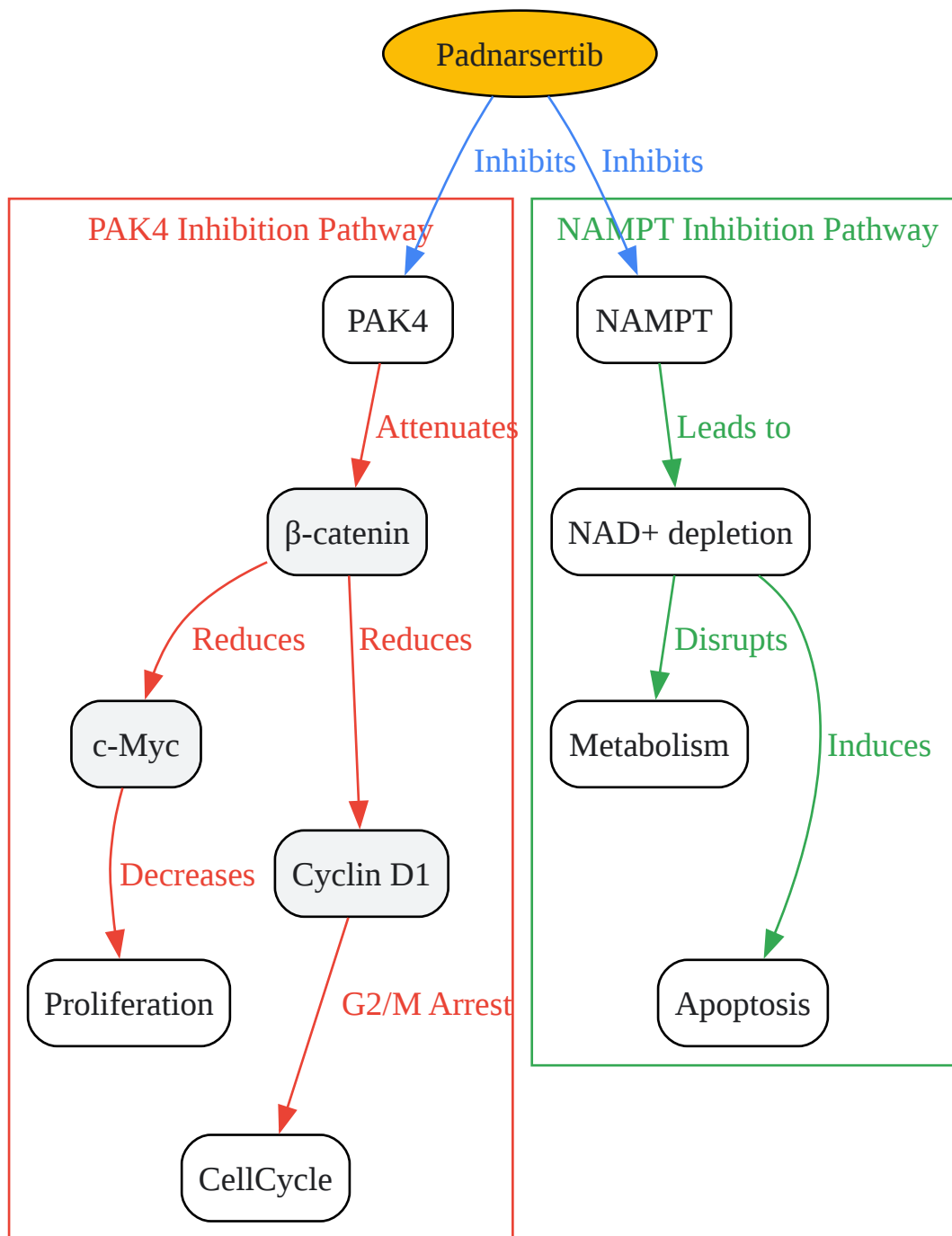
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Padnarsertib Profile and Known Mechanisms

The table below summarizes the core information available for **Padnarsertib**.

Attribute	Description
Drug Name	Padnarsertib (also known as KPT-9274, ATG-019) [1] [2]
Drug Type	Orally bioavailable small molecule [2] [3]
Primary Mechanism	Dual inhibitor of PAK4 (Serine/threonine-protein kinase) and NAMPT (Nicotinamide phosphoribosyltransferase) [1] [2] [3]
Key IC50 Values	PAK4: <100 nM; NAMPT: ~120 nM (in cell-free assays) [2] [3]
Relevant Development Phase for NHL	Phase 1 (as part of a basket trial for advanced solid malignancies and NHL) [1] [3]

The following diagram illustrates the proposed dual mechanism of action of **Padnarsertib** based on preclinical research.



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Research and Development Status

The development of **Padnarsertib** for NHL appears to be at an early stage, and recent updates suggest challenges in its clinical progression.

- **Clinical Trial Status:** An **investigator-led Phase I trial (NCT02702492)** evaluating **Padnarsertib** in patients with relapsed or refractory acute myeloid leukemia (AML) was **suspended** in 2023 [4]. The reason for suspension was not disclosed in the trial registry [4].
- **Corporate Strategy:** Karyopharm Therapeutics, the developer, has stated it is **evaluating out-licensing and/or partnership opportunities** for further advancement of the **Padnarsertib** program [5]. This indicates that internal development may have been deprioritized.

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References

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